

Validating Birelentinib's Dual-Target Engagement in Lymphoma Cells: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Birelentinib*
CAS No.: 2662512-15-2
Cat. No.: B15580092

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Birelentinib (DZD8586) is an investigational, first-in-class, non-covalent dual inhibitor of Lymphocyte-specific protein tyrosine kinase (LYN) and Bruton's tyrosine kinase (BTK).[1][2][3][4][5] It is currently in clinical development for the treatment of patients with relapsed or refractory B-cell non-Hodgkin lymphomas (B-NHL), including chronic lymphocytic leukemia (CLL) and small lymphocytic lymphoma (SLL).[2][4][5] The dual inhibition of both LYN and BTK is a promising strategy to overcome resistance to existing BTK inhibitors, which can arise from BTK mutations (such as C481X) or the activation of alternative, BTK-independent signaling pathways.[4][5][6]

This guide provides a comparative analysis of **Birelentinib** with other kinase inhibitors that exhibit dual-targeting capabilities, supported by experimental data. It also offers detailed protocols for key experiments to validate the dual-target engagement of **Birelentinib** in lymphoma cells.

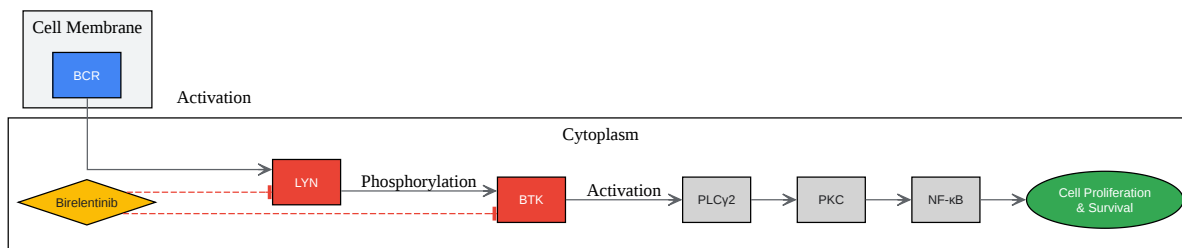
Comparative Analysis of Kinase Inhibitors

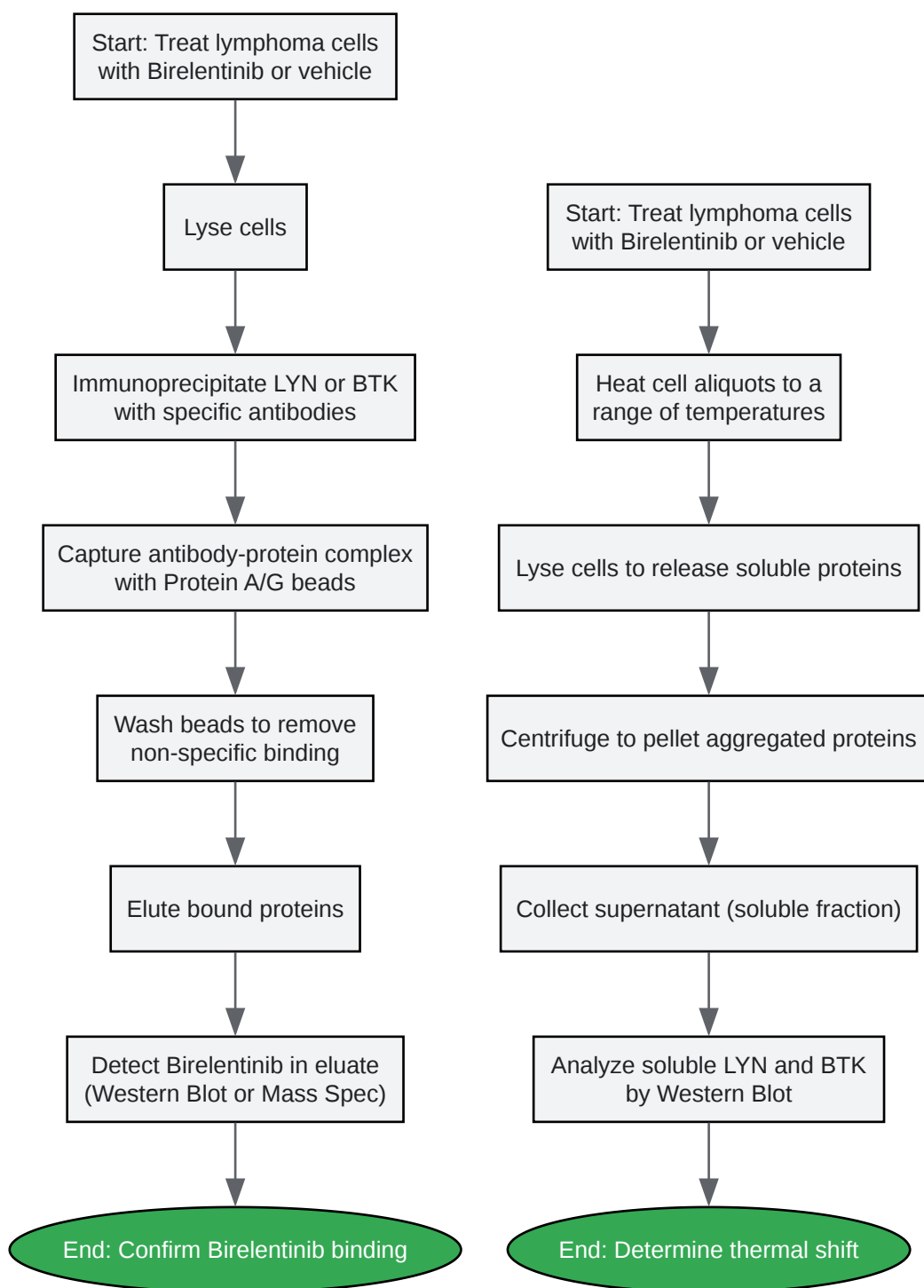
The following table summarizes the inhibitory activity (IC50) of **Birelentinib** and two other multi-target kinase inhibitors, Dasatinib and Bosutinib, against their respective targets. IC50 values represent the concentration of a drug that is required for 50% inhibition in vitro.

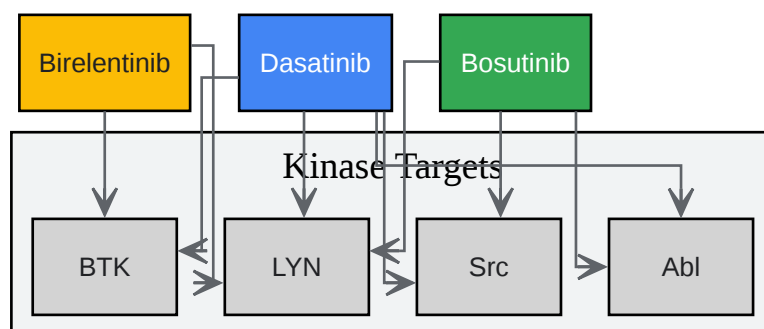
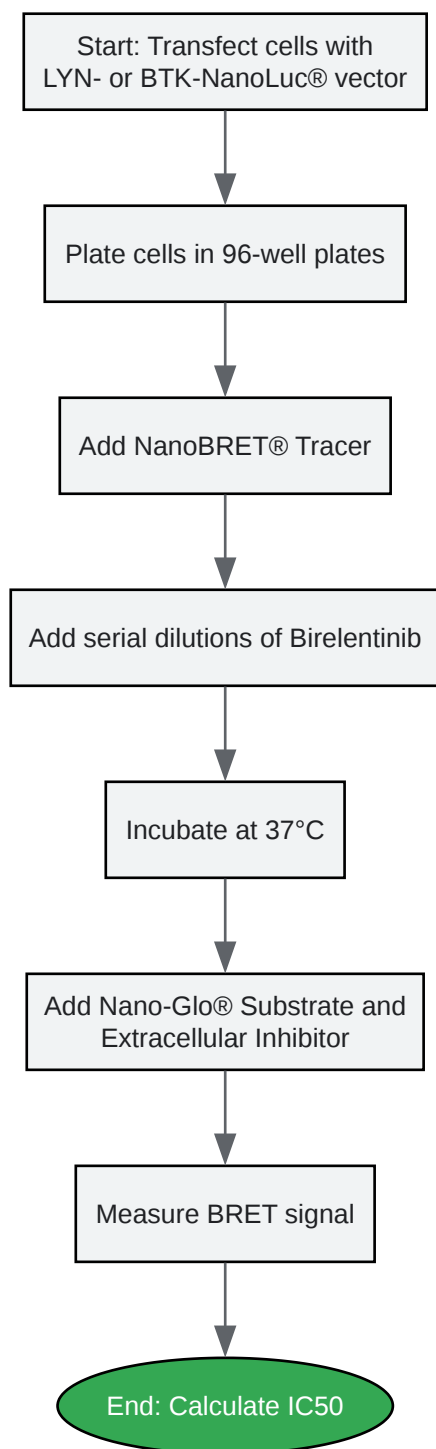
Inhibitor	Target	IC50 (nM)	Cell Line/Assay Conditions	Reference
Birelentinib	BTK (wild-type)	6.72	Cell-free assay	[7]
BTK (C481S mutant)	6.11	Cell-free assay	[7]	
LYN	Data not publicly available	-		
Dasatinib	LYN	11	In vitro kinase assay	[8]
BTK	5	In vitro kinase assay	[9][10]	
Src family kinases	< 1	In vitro kinase assay	[10]	
Bosutinib	LYN	0.850	Cell-free assay	[11]
Src	1.2	Cell-free assay	[11][12]	
Abl	1	Cell-free assay	[12]	

Signaling Pathway of Birelentinib's Dual-Target Inhibition

Birelentinib's mechanism of action involves the simultaneous inhibition of LYN and BTK, both of which are critical components of the B-cell receptor (BCR) signaling pathway. This pathway is crucial for the proliferation and survival of malignant B-cells.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. cclsociety.org](https://cclsociety.org) [cclsociety.org]
- [2. trial.medpath.com](https://trial.medpath.com) [trial.medpath.com]
- [3. Birelentinib - Drug Targets, Indications, Patents - Synapse](https://synapse.patsnap.com) [synapse.patsnap.com]
- [4. sohoinsider.com](https://sohoinsider.com) [sohoinsider.com]
- [5. US FDA grants fast track designation to Dizal's Birelentinib to treat relapsed/refractory chronic lymphocytic leukaemia or small lymphocytic lymphoma](https://pharmabiz.com) [pharmabiz.com]
- [6. pharmacytimes.com](https://pharmacytimes.com) [pharmacytimes.com]
- [7. aacrjournals.org](https://aacrjournals.org) [aacrjournals.org]
- [8. Frontiers | Dasatinib Inhibits Lung Cancer Cell Growth and Patient Derived Tumor Growth in Mice by Targeting LIMK1](https://frontiersin.org) [frontiersin.org]
- [9. The cellular thermal shift assay for evaluating drug target interactions in cells - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [10. Profile of bosutinib and its clinical potential in the treatment of chronic myeloid leukemia - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [11. selleckchem.com](https://selleckchem.com) [selleckchem.com]
- [12. High-Throughput Cellular Thermal Shift Assay \(CETSA\) using Acoustic Transfer of Protein Lysates - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Validating Birelentinib's Dual-Target Engagement in Lymphoma Cells: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15580092/docs#validating-birelentinib-s-dual-target-engagement-in-lymphoma-cells-a-comparative-guide\]](https://www.benchchem.com/product/b15580092/docs#validating-birelentinib-s-dual-target-engagement-in-lymphoma-cells-a-comparative-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)